

Physicochemical properties of d10-BDCPP for environmental analysis

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Compound of Interest

Compound Name: *Bis(1,3-dichloro-2-propyl)
Phosphate-d10*

Cat. No.: *B12413521*

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Navigating Environmental Analysis: A Technical Guide to d10-BDCPP

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physicochemical properties and analytical methodologies for d10-BDCPP (**bis(1,3-dichloro-2-propyl) phosphate-d10**), a critical internal standard for the environmental analysis of its non-deuterated counterpart, BDCPP. As a primary metabolite of the widely used flame retardant tris(1,3-dichloro-2-propyl) phosphate (TDCPP), accurate quantification of BDCPP is essential for assessing environmental contamination and human exposure. This guide offers detailed experimental protocols and data to support researchers in this field.

Core Physicochemical Properties

d10-BDCPP is a deuterated analog of BDCPP, designed for use as an internal standard in mass spectrometry-based analytical methods.^[1] Its chemical behavior is nearly identical to the native compound, allowing for accurate quantification by correcting for matrix effects and variations in analytical performance.^[1]

A summary of the key physicochemical properties of d10-BDCPP and its non-deuterated analog, BDCPP, is presented in Table 1. It is important to note that while some experimental

data for BDCPP is available, many of the properties for d10-BDCPP are based on computational estimates due to its primary application as a laboratory standard.

Table 1: Physicochemical Properties of d10-BDCPP and BDCPP

Property	d10-BDCPP Value	BDCPP Value	Reference
Full Chemical Name	bis(1,3-dichloro-1,1,2,3,3-pentadeuteriopropyl) hydrogen phosphate	bis(1,3-dichloropropyl) hydrogen phosphate	[1][2]
CAS Number	1477495-19-4	72236-72-7	[1][2]
Molecular Formula	C6HD10Cl4O4P	C6H11Cl4O4P	[1][2]
Molecular Weight	329.99 g/mol	319.92 g/mol	[1][2]
Physical Appearance	Off-white to pale yellow gel or waxy solid	Not specified	[1]
Boiling Point	Not available	Not available	
Melting Point	Not available	Not available	
Water Solubility	Not available	Not available	
Vapor Pressure	Not available	Not available	
Octanol-Water Partition Coefficient (XLogP3)	Not available	1.5 (Computed)	
Storage Temperature	-20°C	Not specified	[1]

Experimental Protocols for Environmental Analysis

The accurate quantification of BDCPP in environmental matrices is crucial for understanding the extent of contamination from its parent compound, TDCPP. The following sections provide

detailed experimental protocols for the analysis of BDCPP, utilizing d10-BDCPP as an internal standard, in various environmental samples.

Analysis of BDCPP in Water Samples by Solid-Phase Extraction (SPE) and LC-MS/MS

This protocol is adapted from methodologies developed for the analysis of organophosphate flame retardant metabolites in aqueous samples.

1. Sample Preparation and Solid-Phase Extraction (SPE)

- **Sample Filtration:** Filter water samples (typically 100-500 mL) through a 0.7 μ m glass fiber filter to remove suspended solids.
- **Internal Standard Spiking:** Spike the filtered water sample with a known concentration of d10-BDCPP solution (e.g., 10 ng).
- **SPE Cartridge Conditioning:** Use a weak anion exchange (WAX) SPE cartridge (e.g., 60 mg, 3 mL). Condition the cartridge by passing 5 mL of methanol followed by 5 mL of deionized water.
- **Sample Loading:** Load the spiked water sample onto the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.
- **Cartridge Washing:** Wash the cartridge with 5 mL of deionized water to remove interfering polar compounds.
- **Cartridge Drying:** Dry the cartridge under a gentle stream of nitrogen for 10-15 minutes.
- **Elution:** Elute the retained analytes with 6 mL of a suitable solvent, such as methanol or acetonitrile.
- **Concentration and Reconstitution:** Evaporate the eluate to dryness under a gentle stream of nitrogen at approximately 40°C. Reconstitute the residue in a small volume (e.g., 500 μ L) of the initial mobile phase for LC-MS/MS analysis.

2. LC-MS/MS Analysis

- Chromatographic Separation:
 - Column: A C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 2.6 μ m particle size) is commonly used.
 - Mobile Phase: A gradient of water and methanol or acetonitrile, both typically containing a small amount of an additive like formic acid or ammonium acetate to improve ionization.
 - Flow Rate: A typical flow rate is 0.3-0.5 mL/min.
 - Injection Volume: 5-10 μ L.
- Mass Spectrometry Detection:
 - Ionization Mode: Electrospray ionization (ESI) in negative ion mode is generally preferred for BDCPP analysis.
 - Detection Mode: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity.
 - MRM Transitions: Monitor specific precursor-to-product ion transitions for both BDCPP and d10-BDCPP. For example, for d10-BDCPP, a potential transition could be m/z 328.9 > 35.1.

Workflow for Water Sample Analysis



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Caption: Workflow for the analysis of BDCPP in water samples.

Analysis of BDCPP in Soil and Sediment Samples by Ultrasound-Assisted Extraction and GC-MS or LC-MS/MS

This protocol outlines a general procedure for the extraction and analysis of BDCPP from solid environmental matrices.

1. Sample Preparation and Extraction

- **Sample Pre-treatment:** Air-dry the soil or sediment samples and sieve to remove large debris. Homogenize the sample by grinding.
- **Internal Standard Spiking:** Weigh a portion of the homogenized sample (e.g., 5-10 g) into a centrifuge tube and spike with a known amount of d10-BDCPP.
- **Extraction Solvent Addition:** Add a suitable extraction solvent, such as a mixture of acetone and hexane (1:1, v/v) or methanol.
- **Ultrasound-Assisted Extraction:** Place the sample in an ultrasonic bath for a specified period (e.g., 15-30 minutes) to facilitate the extraction of the analytes from the solid matrix.
- **Centrifugation and Supernatant Collection:** Centrifuge the sample to separate the solid material from the solvent. Carefully collect the supernatant.
- **Repeat Extraction:** Repeat the extraction process on the solid residue one or two more times to ensure complete extraction. Combine the supernatants.
- **Clean-up (if necessary):** For complex matrices, a clean-up step using solid-phase extraction (e.g., with a Florisil or silica cartridge) may be necessary to remove interferences.
- **Concentration and Solvent Exchange:** Concentrate the combined extracts and, if analyzing by GC-MS, exchange the solvent to one compatible with the injection system (e.g., hexane). For LC-MS/MS, reconstitute in the initial mobile phase.

2. Instrumental Analysis

- **GC-MS Analysis:**

- Column: A non-polar capillary column (e.g., DB-5ms) is typically used.
- Injection: Splitless injection is often employed for trace analysis.
- Oven Temperature Program: A programmed temperature ramp is used to separate the analytes.
- Ionization: Electron ionization (EI) is common.
- Detection: Selected Ion Monitoring (SIM) mode is used to monitor characteristic ions for BDCPP and d10-BDCPP.
- LC-MS/MS Analysis: The conditions would be similar to those described for water analysis.

Workflow for Soil/Sediment Sample Analysis

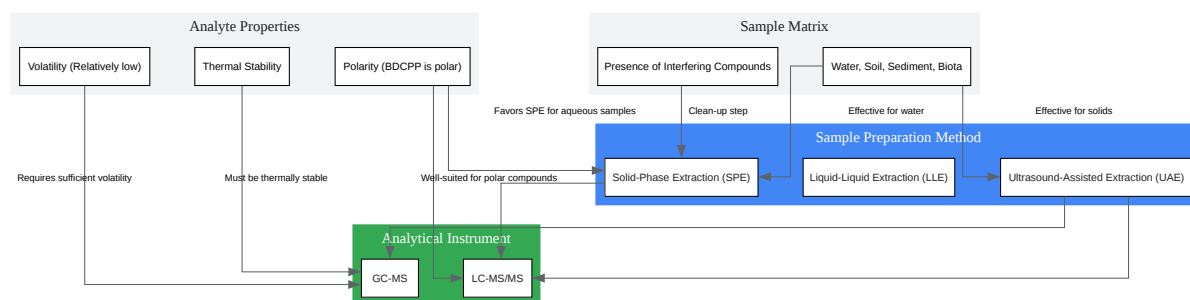


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Caption: Workflow for the analysis of BDCPP in soil and sediment.

Logical Relationships in Analytical Methodology

The choice of analytical instrumentation and sample preparation techniques is interconnected and depends on the physicochemical properties of the analyte and the complexity of the sample matrix.



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Caption: Factors influencing analytical method selection for BDCPP.

Conclusion

This technical guide provides a foundational understanding of the physicochemical properties of d10-BDCPP and detailed methodologies for its use in the environmental analysis of BDCPP. The provided protocols for water, soil, and sediment samples, along with the illustrative workflows, offer a practical resource for researchers. Accurate and precise quantification of BDCPP is paramount for assessing the environmental impact of TDCPP and for informing human exposure models and risk assessments. The use of d10-BDCPP as an internal standard is a critical component of robust and reliable analytical methods in this important area of environmental science.

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